

Technical Master Guide: 5,7-Dibromo-3-methylindole

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Compound of Interest

Compound Name: 5,7-Dibromo-3-methylindole

Cat. No.: B13703473

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Executive Summary

5,7-Dibromo-3-methylindole (CAS: 1360951-68-3) is a highly specialized halogenated indole scaffold, structurally distinct for its specific substitution pattern at the 5 and 7 positions of the benzenoid ring.^{[1][2][3][4][5]} Unlike common indole derivatives, this molecule serves as a critical "privileged structure" mimic of bioactive marine alkaloids (e.g., Hyrtios and Plakortis sponge metabolites). Its synthetic value lies in the orthogonal reactivity of the bromine atoms—allowing for sequential, regioselective cross-coupling reactions—and the metabolic stability conferred by the C3-methyl group. This guide details the high-precision synthesis, reactivity logic, and therapeutic utility of this compound.

Part 1: Chemical Identity & Physicochemical Profile

Property	Specification
IUPAC Name	5,7-Dibromo-3-methyl-1H-indole
CAS Number	1360951-68-3
Molecular Formula	C ₉ H ₇ Br ₂ N
Molecular Weight	288.97 g/mol
Appearance	Pale yellow solid / Powder
Melting Point	77–84 °C (varies by polymorph/purity)
Solubility	Soluble in DMSO, DMF, MeOH, EtOAc; Insoluble in Water
Key Structural Feature	C5/C7-Dibromo motif (Dual electrophilic sites)

Part 2: Synthesis Protocols & Methodology

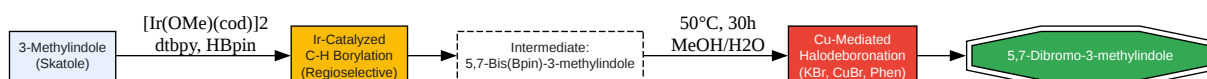
To ensure reproducibility and scalability, two distinct synthetic pathways are presented: the Modern C–H Activation Route (high regiocontrol) and the Classical Fischer Cyclization (bulk accessible).

Method A: Iridium-Catalyzed C–H Functionalization (High Precision)

Best for: Late-stage functionalization and high-purity library generation.

This method utilizes the steric-electronic control of Iridium catalysts to install boronates at the 5 and 7 positions of skatole (3-methylindole), followed by a copper-mediated halodeboronation. This avoids the mixture of isomers common in direct electrophilic bromination.

Workflow Diagram (DOT):



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Caption: Figure 1. Regioselective synthesis via Iridium-catalyzed C-H borylation followed by halodeboronation.

Detailed Protocol (Halodeboronation Step):

- Reagents: Suspend 5,7-bis(pinacolborato)-3-methylindole (1.0 equiv) in a mixture of MeOH/H₂O (9:1 v/v).
- Catalyst System: Add KBr (3.0 equiv), 1,10-phenanthroline (40 mol%), and CuBr (20 mol%).
 - Scientific Rationale: The 1,10-phenanthroline ligand stabilizes the Cu(I) species, facilitating the transmetallation of the boronate ester. KBr serves as the halide source.
- Reaction: Heat the suspension to 50 °C for 30 hours under an air atmosphere (oxidative conditions help regenerate the active Cu species).
- Work-up: Quench with water, extract with CH₂Cl₂ or EtOAc. Wash organic layers with brine, dry over Na₂SO₄, and concentrate.^[6]
- Purification: Flash chromatography (Hexanes:EtOAc 9:1) yields the title compound.^[6]

Method B: Classical Fischer Indole Synthesis (Scale-Up)

Best for: Multi-gram scale synthesis without expensive transition metals.

This route leverages the inherent substitution pattern of the aniline precursor to force the regiochemistry of the indole ring.

- Precursor: 2,4-Dibromoaniline.
- Mechanism:
 - Condensation of 2,4-dibromoaniline with Propanal (propionaldehyde) generates the corresponding hydrazone (via diazonium reduction or direct hydrazine formation).
 - Cyclization: Acid-mediated [3,3]-sigmatropic rearrangement.

- Regio-Logic: The 2,4-dibromoaniline has only one accessible ortho position (C6). The other ortho position (C2) is blocked by bromine. Therefore, cyclization must occur at C6, placing the original C4-Br at the indole C5 position and the C2-Br at the indole C7 position.
- Protocol Steps:
 - Step 1 (Hydrazine Formation): Diazotize 2,4-dibromoaniline (NaNO_2/HCl) and reduce with SnCl_2 to yield 2,4-dibromophenylhydrazine.
 - Step 2 (Hydrazone Formation): React hydrazine with propanal in EtOH.
 - Step 3 (Fischer Cyclization): Reflux the hydrazone in polyphosphoric acid (PPA) or $\text{ZnCl}_2/\text{AcOH}$ at 100–110 °C.
 - Step 4 (Isolation): Pour into ice water. The precipitate is **5,7-dibromo-3-methylindole**.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)

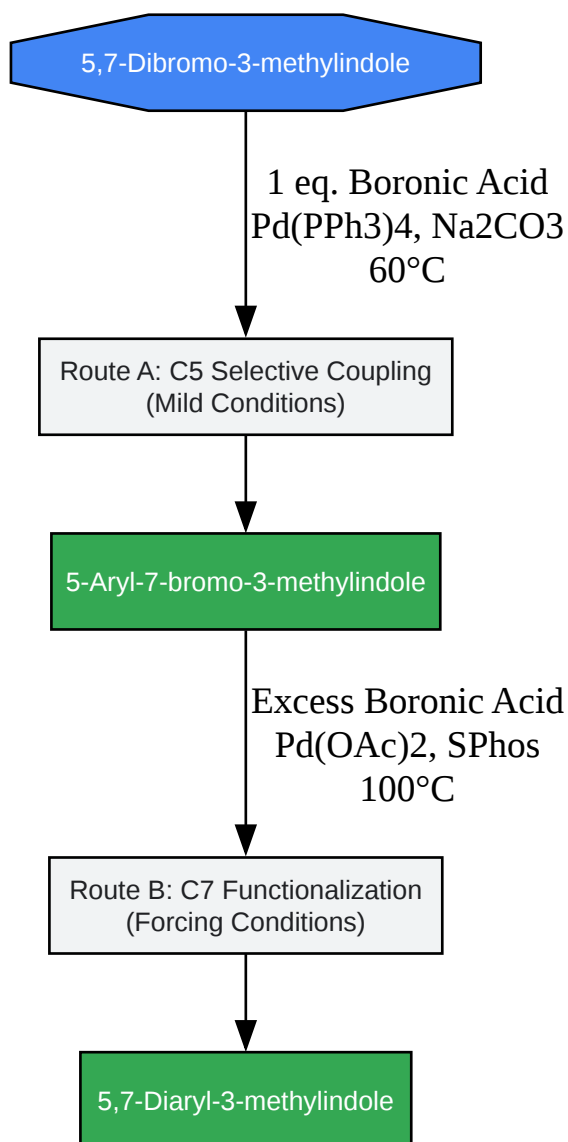
Part 3: Reactivity & Functionalization Logic

The **5,7-dibromo-3-methylindole** scaffold offers two electrophilic sites (C5-Br and C7-Br) with distinct electronic and steric environments. Understanding this difference is crucial for designing selective cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

Reactivity Hierarchy:

- C5-Bromine:
 - Environment: Less sterically hindered. Electronically similar to para-substituted bromobenzene.
 - Reactivity: Higher. Reacts first in controlled Pd-catalyzed couplings.
- C7-Bromine:
 - Environment: Sterically crowded by the N-H bond (or N-substituent).
 - Reactivity: Lower. Requires higher temperatures or more active catalysts (e.g., SPhos, XPhos) to engage.

Strategic Functionalization Diagram (DOT):



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Caption: Figure 2. Sequential functionalization strategy exploiting the steric differentiation between C5 and C7 sites.

Part 4: Biological Applications & Therapeutic Potential

Kinase Inhibition

Halogenated indoles are established pharmacophores for kinase inhibition. The 5,7-dibromo motif mimics the ATP-binding pocket interactions found in:

- Casein Kinase 2 (CK2) Inhibitors: The bromine atoms can form halogen bonds with hinge region carbonyls (e.g., Val116 in CK2).
- Marine Alkaloid Analogues: Mimics of Meridianins and Variolins, which are potent CDK inhibitors. The 3-methyl group enhances lipophilicity and prevents metabolic oxidation at the C3 position, a common clearance pathway for bare indoles.

Marine Natural Product Synthesis

This compound serves as a core intermediate for synthesizing complex marine alkaloids such as:

- Plakohypaphorine: A 3,5,7-trisubstituted indole alkaloid.[\[4\]](#)
- Convolutindole A: Using the 5,7-dibromo scaffold allows for the divergent synthesis of these cytotoxins via sequential coupling.

Part 5: References

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 - Source: *Synthesis* 2017, 49(21), 4731-4737.[\[3\]](#)[\[6\]](#)
 - Context: Primary source for the Ir-catalyzed synthesis and halodeboronation protocol.
- Regioselective Dibromination of Methyl Indole-3-carboxylate.
 - Source: *Organic & Biomolecular Chemistry* 2011, 9, 390-393.
 - Context: Validates the difficulty of direct electrophilic bromination and the need for alternative strategies like Fischer or C-H activation.
 - URL: [\[Link\]](#)

- Marine-Derived Indole Alkaloids and Their Biological Activities.
 - Source: Marine Drugs 2021, 19(12), 706.
 - Context: Establishes the biological relevance of 5,7-halogenated indole scaffolds in drug discovery.
 - URL: [\[Link\]](#) [\[6\]](#) [\[8\]](#)
- Regiospecific Bromination of 3-Methylindoles.
 - Source: Journal of Organic Chemistry 1997, 62(26), 9298–9303.
 - Context: Discusses the limitations of direct bromination of skatole (favoring C2) and supports the choice of Method A/B.
 - URL: [\[Link\]](#)

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